

In-Depth Technical Guide to 1-Methylimidazole-4-acetaldehyde

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Compound of Interest

Compound Name: 1-Methylimidazole-4-acetaldehyde

CAS No.: 19639-03-3

Cat. No.: B021412

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For Researchers, Scientists, and Drug Development Professionals

Core Identity: IUPAC Name and Synonyms

The compound of interest is unequivocally identified by its International Union of Pure and Applied Chemistry (IUPAC) name: 2-(1-methylimidazol-4-yl)acetaldehyde^{[1][2]}. Due to its prevalence in various research contexts, it is also known by a multitude of synonyms.

Understanding these alternative names is crucial for a comprehensive literature search and clear scientific communication.

Table 1: Synonyms for 2-(1-methylimidazol-4-yl)acetaldehyde

Synonym	Reference(s)
1-Methylimidazole-4-acetaldehyde	[1]
Methylimidazoleacetaldehyde	[1]
Methylimidazole acetaldehyde	[1]
2-(1-methyl-1H-imidazol-4-yl)acetaldehyde	[1]
(1-METHYL-1H-IMIDAZOL-4-YL)- ACETALDEHYDE	[1]
1-Methylimidazol-3-ylacetaldehyde	[1]
N-Methylimidazole-3-acetaldehyde	[1]
1H-Imidazole-4-acetaldehyde, 1-methyl-	[1]
N-methylimidazole-4-acetaldehyde	[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of 2-(1-methylimidazol-4-yl)acetaldehyde is fundamental for its handling, formulation, and application in experimental settings. The following table summarizes key quantitative data available for this compound.

Table 2: Physicochemical Data for 2-(1-methylimidazol-4-yl)acetaldehyde

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₈ N ₂ O	[1]
Molecular Weight	124.14 g/mol	[1]
CAS Number	19639-03-3	[1]
Physical Description	Solid	
Boiling Point	311 °C at 760 mmHg	[3]
Density	1.1 g/cm ³	[3]
XLogP3-AA	-0.6	
InChI Key	GCQHUBANENYTLB-UHFFFAOYSA-N	[1]
SMILES	CN1C=C(N=C1)CC=O	[1]

Biological Context and Signaling Pathway

2-(1-methylimidazol-4-yl)acetaldehyde is a recognized human and mouse metabolite, playing a role in histidine metabolism[1]. It is formed from the metabolic breakdown of 1-methylhistamine[4]. This biochemical transformation is a key step in the catabolism of histamine, a crucial mediator of allergic and inflammatory responses.

The metabolic fate of 2-(1-methylimidazol-4-yl)acetaldehyde involves its further oxidation to methylimidazoleacetic acid. This pathway is essential for the deactivation and clearance of histamine and its methylated derivatives.



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Metabolic Pathway of 1-Methylhistamine

Experimental Protocols

Synthesis

A detailed, step-by-step experimental protocol for the synthesis of 2-(1-methylimidazol-4-yl)acetaldehyde is not readily available in the public domain literature. However, based on general principles of organic synthesis and known reactions for imidazole derivatives, a plausible synthetic route can be proposed. One potential approach involves the oxidation of the corresponding alcohol, 2-(1-methylimidazol-4-yl)ethanol.

General Synthetic Strategy (Hypothetical):

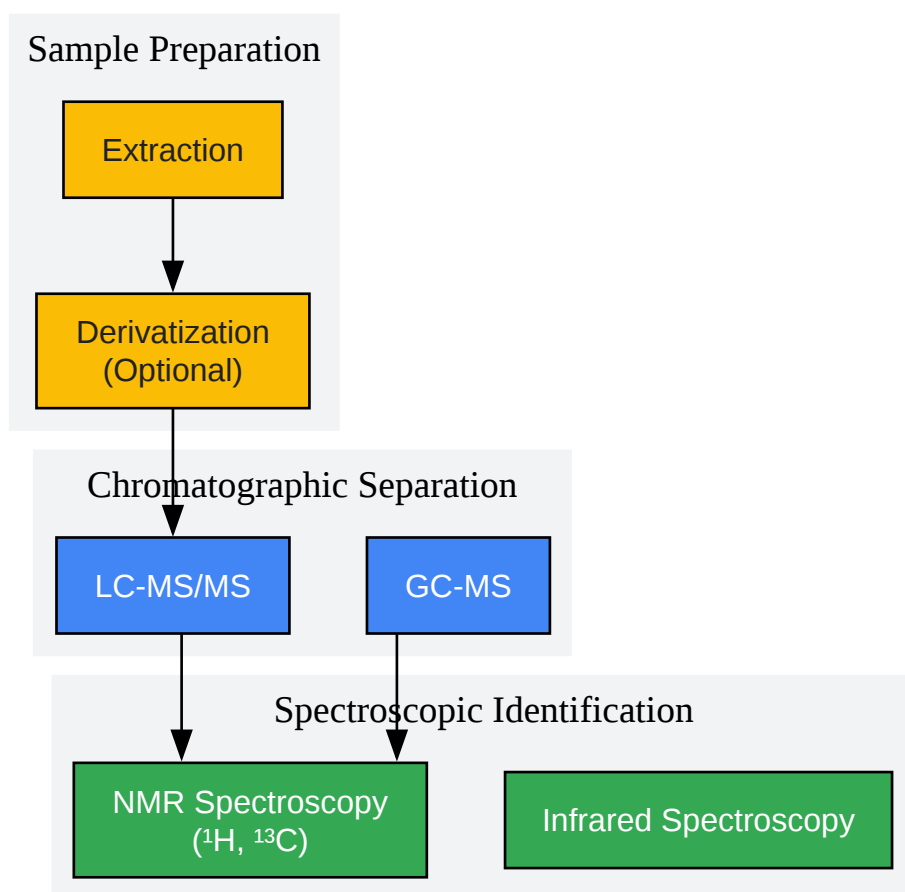
- **Starting Material:** 2-(1-methylimidazol-4-yl)ethanol.
- **Oxidation:** A mild oxidizing agent, such as pyridinium chlorochromate (PCC) or a Swern oxidation, could be employed to convert the primary alcohol to the aldehyde.
- **Reaction Conditions:** The reaction would likely be carried out in an anhydrous aprotic solvent, such as dichloromethane, at controlled temperatures to prevent over-oxidation to the carboxylic acid.
- **Work-up and Purification:** The reaction mixture would be quenched and extracted. The crude product would then be purified using column chromatography on silica gel.

Note: This is a generalized and hypothetical protocol. Researchers should conduct a thorough literature review for analogous reactions and optimize conditions accordingly.

Analysis

The analysis of 2-(1-methylimidazol-4-yl)acetaldehyde can be achieved through standard analytical techniques. Given its chemical structure, a combination of chromatographic and spectroscopic methods would be most effective.

Analytical Workflow:



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Analytical Workflow for Compound Identification

Detailed Methodologies:

- **Liquid Chromatography-Mass Spectrometry (LC-MS/MS):** This is a powerful technique for the quantification of the analyte in biological matrices. A reversed-phase C18 column could be used with a mobile phase gradient of water and acetonitrile containing a small amount of formic acid to improve peak shape. The mass spectrometer would be operated in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** Due to the polarity of the imidazole ring, derivatization may be necessary to improve volatility for GC analysis. Derivatizing agents such as trifluoroacetic anhydride could be employed. The GC would be equipped with a capillary column suitable for polar analytes.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for the structural elucidation and confirmation of the synthesized compound. The characteristic chemical shifts of the aldehyde proton, the methylene protons, and the protons of the methylimidazole ring would provide definitive structural information.
- Infrared (IR) Spectroscopy: The IR spectrum would show a characteristic strong absorption band for the carbonyl (C=O) stretch of the aldehyde group, typically in the region of 1720-1740 cm^{-1} .

Conclusion

This technical guide provides a comprehensive overview of **1-Methylimidazole-4-acetaldehyde**, encompassing its nomenclature, physicochemical properties, biological significance, and proposed experimental methodologies. While a specific, detailed synthesis protocol remains elusive in readily accessible literature, the provided information serves as a robust foundation for researchers and professionals in the fields of chemistry, pharmacology, and drug development to further investigate this important metabolite.

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References

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